

# physical and chemical properties of 2-Methyl-2-(4-methylphenyl)propanoic acid

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## Compound of Interest

Compound Name:	2-Methyl-2-(4-methylphenyl)propanoic acid
Cat. No.:	B029468

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## An In-Depth Technical Guide to 2-Methyl-2-(4-methylphenyl)propanoic Acid

Prepared for: Researchers, Scientists, and Drug Development Professionals Prepared by:  
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## Executive Summary

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Methyl-2-(4-methylphenyl)propanoic acid** (CAS No. 20430-18-6). As a substituted aromatic carboxylic acid, this compound holds relevance in synthetic organic chemistry and as a potential building block or reference material in pharmaceutical development. This document consolidates structural details, computed physical properties, expected spectroscopic signatures, and key chemical reactivity. Furthermore, it outlines a plausible synthetic pathway and standard analytical protocols, offering both foundational data and practical insights for laboratory professionals.

## Introduction and Nomenclature

**2-Methyl-2-(4-methylphenyl)propanoic acid** is a fine chemical intermediate characterized by a propanoic acid moiety in which the alpha-carbon is quaternized with two methyl groups and substituted with a p-tolyl (4-methylphenyl) group. This structure distinguishes it from more common isomers like 2-(4-methylphenyl)propanoic acid, an impurity related to ibuprofen<sup>[1]</sup>.

Understanding its unique properties is crucial for its application in complex molecular synthesis and for distinguishing it during analytical characterization.

#### Key Identifiers:

- Systematic IUPAC Name: **2-methyl-2-(4-methylphenyl)propanoic acid**[\[2\]](#)
- Common Synonyms: 2-Methyl-2-(p-tolyl)propanoic acid,  $\alpha,\alpha,4$ -Trimethylbenzeneacetic acid[\[2\]](#)[\[3\]](#)
- CAS Number: 20430-18-6[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C<sub>11</sub>H<sub>14</sub>O<sub>2</sub>[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Molecular and Physical Properties

The physical properties of a compound are foundational to its handling, purification, and formulation. While experimental data for this specific molecule is not widely published, a robust set of computed properties provides valuable guidance for experimental design.

## Molecular Structure

The structural arrangement, featuring a quaternary  $\alpha$ -carbon, sterically hinders the carboxyl group, which can influence its chemical reactivity compared to non-quaternary analogs.

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## References

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